

Spectroscopy Data of Zinc Thiocyanate Complexes

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Compound Focus: Zinc thiocyanate

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The tables below summarize infrared (IR) and nuclear magnetic resonance (NMR) data from studies of specific **zinc thiocyanate** complexes with amine ligands.

Table 1: Characteristic IR Vibration Frequencies (cm⁻¹)

Complex Description	$\nu(\text{C}\equiv\text{N}) / \nu(\text{SCN})$	Other Relevant Vibrations	Citation
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| **Zn(NCS)₂(nicotinamide)₂** | Around 2100 (vs) | - $\nu(\text{NH})$: ~3300

- $\delta(\text{NH}_2)$: ~1600 | [1] | | **[Zn(diamine)(NCS)₂]** (e.g., diaminoethane, diamino cyclohexane) | Near 2100 | - $\nu(\text{NH})$: ~3300
- $\nu(\text{CN})$ of diamine: ~1000 | [2] |

Table 2: NMR Chemical Shifts (δ in ppm)

Complex Description	Nucleus	Chemical Shifts (δ) and Assignments	Citation
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| **Zn(NCS)₂(nicotinamide)₂** (in DMSO-d₆) | **¹H NMR** | Nicotinamide aromatic H: 8.69 (s, 1H), 8.24 (d, 1H), 8.10 (dt, 1H), 7.57 (dd, 1H) Amide NH₂: 8.15 (s, 2H) | [1] | | **¹³C NMR** | Nicotinamide ring C: 151.6, 148.6, 135.3, 130.8, 124.3 Carboxamide C=O: 167.3 Thiocyanate C: ~132.7 | [1] |

Experimental Protocols for Complex Preparation

Here are detailed methodologies for synthesizing **zinc thiocyanate** complexes from the cited research.

Synthesis of $\text{Zn}(\text{NCS})_2(\text{nicotinamide})_2$ [1]

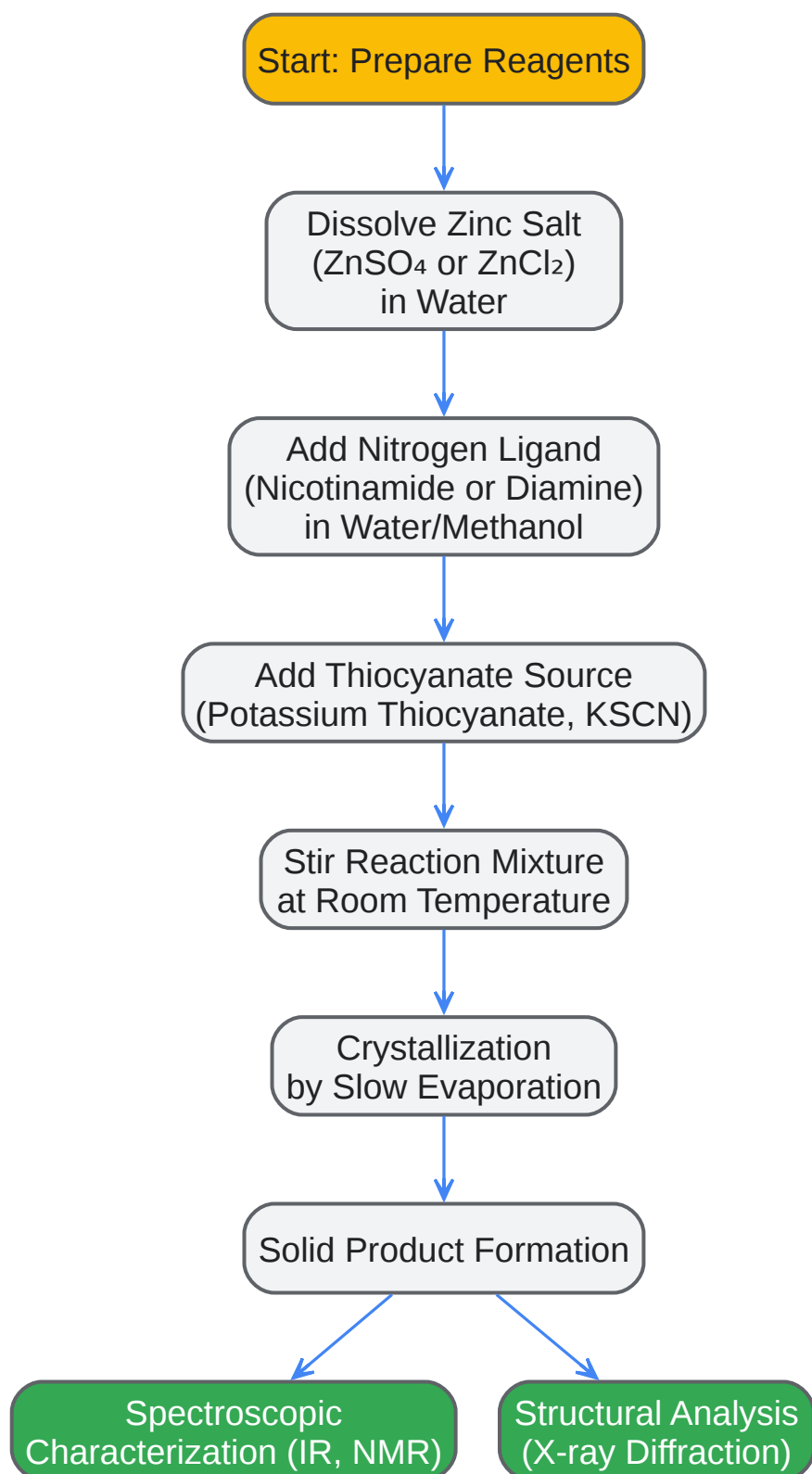
- **Reaction Scheme:** $\text{Zn}^{2+} + 2 \text{SCN}^- + 2 \text{nicotinamide} \rightarrow \text{Zn}(\text{NCS})_2(\text{nicotinamide})_2$
- **Procedure:**
 - The complex was prepared via an **in situ** reaction in aqueous solution at room temperature.
 - A solution of potassium thiocyanate (KSCN) was added to a solution of zinc sulfate (ZnSO_4).
 - An aqueous solution of nicotinamide was then added to the mixture.
 - Crystals suitable for X-ray analysis were obtained by slow evaporation of the solution.
- **Characterization:** The complex was characterized by elemental analysis, IR spectroscopy, and single-crystal X-ray diffraction.

General Synthesis of $[\text{Zn}(\text{diamine})(\text{NCS})_2]$ Complexes [2]

- **Reaction Scheme:** $\text{ZnCl}_2 + 2 \text{KSCN} + \text{diamine} \rightarrow [\text{Zn}(\text{diamine})(\text{NCS})_2] + 2 \text{KCl}$
- **Procedure:**
 - Dissolve 1 mmol of ZnCl_2 in 5 mL of water.
 - Add 1 mmol of the diamine (e.g., 1,2-diaminoethane, *cis*-1,2-diaminocyclohexane) dissolved in 15 mL of methanol. Stir for 15 minutes.
 - Add a solution of 2 mmol of potassium thiocyanate (KSCN) in 10 mL of water.
 - Stir the resulting solution for 30 minutes.
 - Allow the solution to stand at room temperature for slow evaporation, which yields crystalline products.
- **Characterization:** The complexes were characterized by IR spectroscopy, and their structures were determined by X-ray crystallography or predicted by DFT calculations.

Coordination Chemistry Workflow

The following diagram illustrates the general experimental workflow for the synthesis and characterization of these coordination complexes, as described in the protocols.



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*Synthesis and characterization workflow for **zinc thiocyanate** complexes.*

Key Technical Insights

- **Coordination Mode:** In discrete molecular complexes, the thiocyanate ion (SCN^-) **coordinates to the zinc ion exclusively through its nitrogen atom** (N-monodentate), forming Zn-NCS bonds [2].
- **IR Spectroscopy Indicator:** The sharp, very strong $\nu(\text{C}\equiv\text{N})$ **stretching band around 2100 cm^{-1}** is the most critical feature in IR analysis, confirming the presence of coordinated thiocyanate [1] [2]. This is typically shifted from its position in uncoordinated KSCN (around 2140 cm^{-1}) [2].
- **Molecular Structure:** These complexes often adopt a **distorted tetrahedral geometry** around the zinc center, coordinated by two nitrogen atoms from the thiocyanate ligands and two nitrogen atoms from the organic amine ligands [1] [2].

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References

1. Synthesis, spectroscopic and structural investigation of Zn ... [sciencedirect.com]
2. Spectroscopic and DFT studies of zinc(II) complexes ... [sciencedirect.com]

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